

# Experimental Protocols for In Vivo Studies of Hydroxyzine Hydrochloride

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## Compound of Interest

Compound Name: *Hydrobenzole hydrochloride*

Cat. No.: *B7729503*

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These application notes provide detailed experimental protocols for conducting in vivo studies with hydroxyzine hydrochloride. The methodologies outlined below are designed to assess the anxiolytic, antihistaminic, and sedative properties of the compound in various animal models.

## Anxiolytic Activity Assessment in Mice

### Elevated Plus-Maze (EPM) Test

The Elevated Plus-Maze is a widely used behavioral assay to assess anxiety-like behavior in rodents. The test is based on the conflict between the innate tendency of mice to explore a novel environment and their aversion to open, elevated spaces.

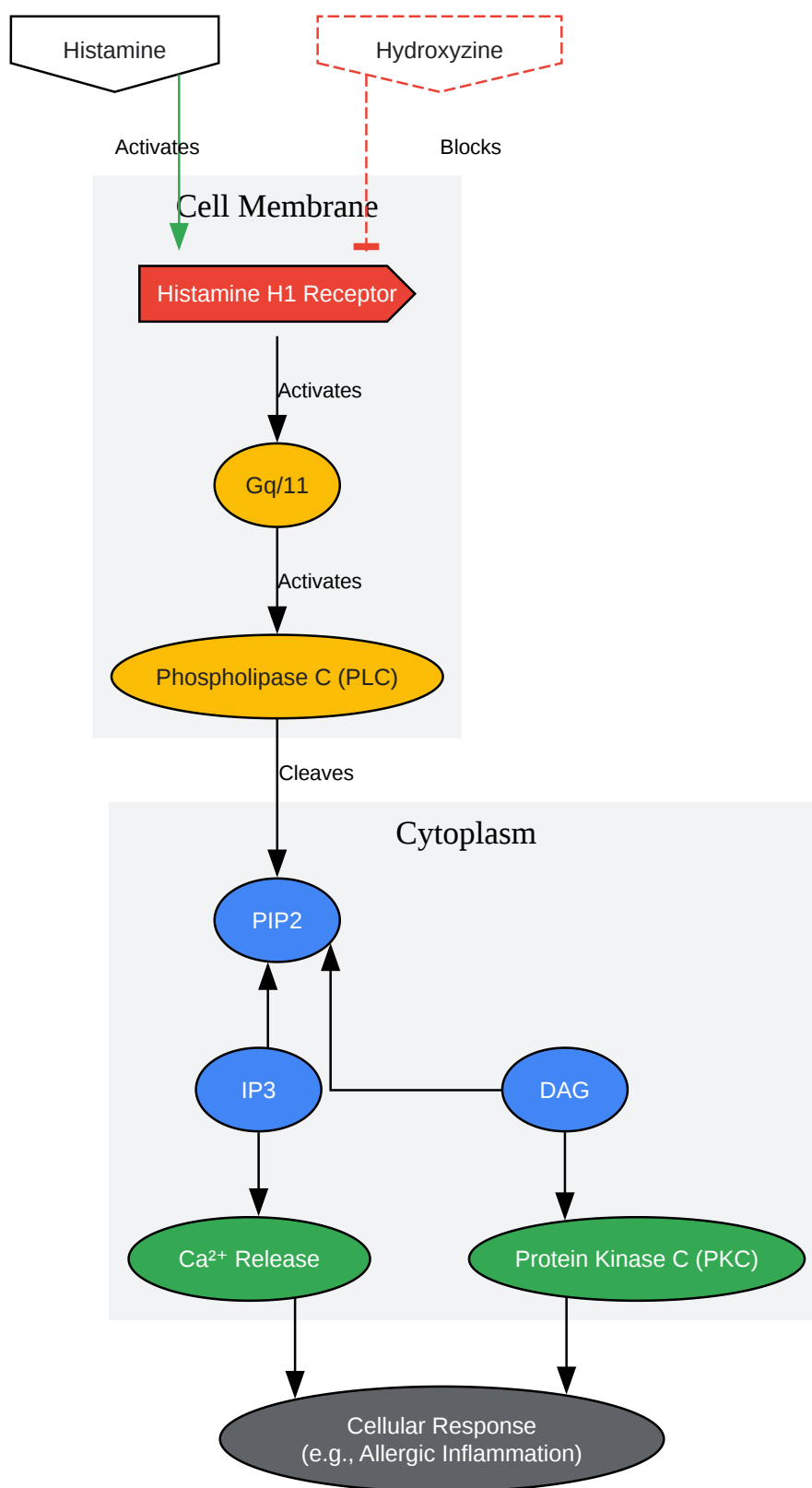
Experimental Protocol:

- **Animal Model:** Male Swiss albino mice weighing 20-25g are used.
- **Drug Preparation:** Hydroxyzine hydrochloride is dissolved in sterile 0.9% saline solution.<sup>[1]</sup>
- **Administration:** Administer hydroxyzine hydrochloride (1, 3, or 10 mg/kg) via intraperitoneal (i.p.) injection 30 minutes before the test.<sup>[1][2]</sup> A control group receives an equivalent volume of saline vehicle.

- Apparatus: The EPM consists of two open arms (30 x 5 cm) and two closed arms (30 x 5 x 15 cm) extending from a central platform (5 x 5 cm), elevated 50 cm above the floor.
- Procedure:
  - Place a mouse on the central platform, facing an open arm.
  - Allow the mouse to explore the maze for 5 minutes.
  - A video camera mounted above the maze records the session for later analysis.
- Parameters Measured:
  - Time spent in the open arms.
  - Number of entries into the open arms.
  - Time spent in the closed arms.
  - Number of entries into the closed arms.
  - Total number of arm entries (as a measure of locomotor activity).
- Data Analysis: An increase in the time spent and the number of entries into the open arms is indicative of an anxiolytic effect.

Experimental Workflow for Elevated Plus-Maze Test:





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## References

- 1. researchgate.net [researchgate.net]
- 2. Anxiolytic activity of chloral hydrate and hydroxyzine - PubMed [pubmed.ncbi.nlm.nih.gov]
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